

Commercial suppliers of 9-Ethoxy-9-oxononanoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 9-Ethoxy-9-oxononanoic acid

Cat. No.: B15551101

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A Technical Guide to Commercial Suppliers of **9-Ethoxy-9-oxononanoic Acid** for Researchers and Drug Development Professionals.

This guide provides an overview of commercial suppliers for **9-Ethoxy-9-oxononanoic acid** (CAS Number: 1593-55-1), a C11 fatty acid derivative. This compound is also commonly known by synonyms such as Azelaic Acid Monoethyl Ester, Monoethyl nonanedioate, and ethyl hydrogen azelate.[1][2][3] It has a molecular formula of $C_{11}H_{20}O_4$ and a molecular weight of approximately 216.27 g/mol.[2][3][4] The chemical is noted for its carboxylic acid group, which can be reacted with primary amines to form stable amide bonds, and it has been studied for its antifungal activity against *Cladosporium herbarum*. [5]

Commercial Supplier Overview

For researchers and professionals in drug development, sourcing high-purity chemical compounds is a critical first step. The following table summarizes key information about various commercial suppliers of **9-Ethoxy-9-oxononanoic acid**.

Supplier	Product Name(s)	CAS No.	Notes / Offered Services
ChemScene	9-Ethoxy-9-oxononanoic acid	1593-55-1	Offers purity of $\geq 98\%$. Provides services including custom synthesis, commercial production, and process optimization. [4]
MedChemExpress (MCE)	9-Ethoxy-9-oxononanoic acid	1593-55-1	Marketed as a biochemical assay reagent for research use only. [5]
Santa Cruz Biotechnology (SCBT)	Azelaic Acid Monoethyl Ester	1593-55-1	Describes the product as a novel C-11 epoxy fatty acid. [3]
Simson Pharma Limited	Azelaic Acid Monoethyl Ester	1593-55-1	A manufacturer and exporter providing a Certificate of Analysis with their products. [6]
CHEMLYTE SOLUTIONS CO.,LTD	Azelaic Acid Monoethyl Ester	1593-55-1	A China-based manufactory listed on the ECHEMI platform, offering industrial grade product. [1]
Chemicea Pharmaceuticals	Azelaic Acid Monoethyl Ester	1593-55-1	Lists the chemical name as 9-Ethoxy-9-oxononanoic acid. [7]
Veeprho Research Inc.	Azelaic Acid Monoethyl Ester	1593-55-1	Based in New Jersey, USA, and accepts purchase orders from pre-approved clients. [8]

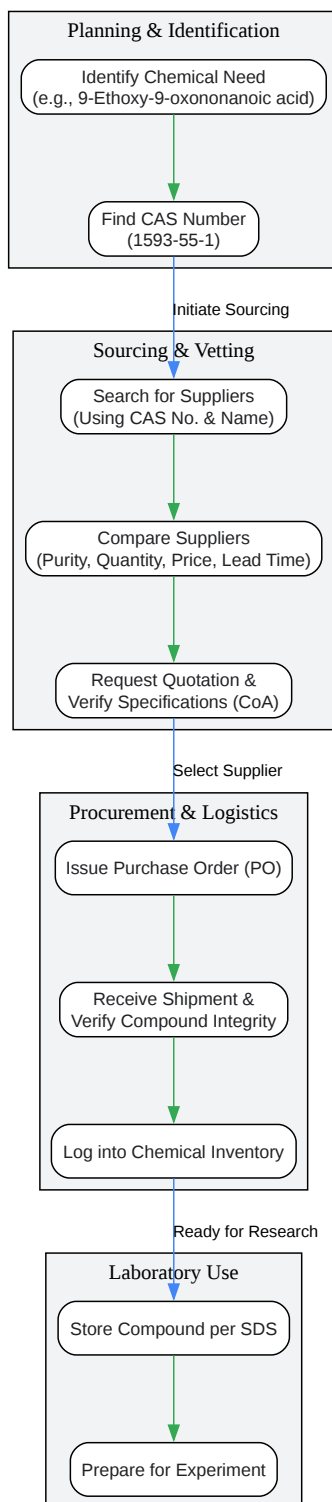
BLD Pharm	9-Ethoxy-9-oxononanoic acid	1593-55-1	Provides access to documentation such as NMR, HPLC, and LC-MS for the compound. [9]
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Methodologies and Experimental Protocols

Detailed experimental protocols and specific biological signaling pathways related to **9-Ethoxy-9-oxononanoic acid** are not typically provided by commercial chemical suppliers. This information is generally found within peer-reviewed scientific literature, application notes from life science companies, or patents. The suppliers listed focus on providing the chemical compound with verified purity and identity, accompanied by documentation such as a Certificate of Analysis and Safety Data Sheets (SDS).

Logical Workflow for Chemical Procurement

The process of acquiring a research chemical involves several key stages, from initial identification to laboratory use. The following diagram illustrates a typical procurement workflow for a research setting.



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Caption: A generalized workflow for procuring research-grade chemicals.

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- To cite this document: BenchChem. [Commercial suppliers of 9-Ethoxy-9-oxononanoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15551101#commercial-suppliers-of-9-ethoxy-9-oxononanoic-acid]

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